

An In-depth Technical Guide on the Physicochemical Properties of Dibutyl Sulfide

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Compound of Interest

Compound Name: *Dibutyl sulfide*

Cat. No.: *B166003*

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This technical guide provides a comprehensive overview of the boiling and melting points of **dibutyl sulfide**, intended for researchers, scientists, and drug development professionals. The document details the physical constants of this compound and outlines the standard experimental methodologies for their determination.

Physicochemical Data of Dibutyl Sulfide

Dibutyl sulfide, also known as 1,1'-thiobisbutane, is a thioether with the chemical formula $C_8H_{18}S$. It is a clear, colorless to very slightly yellow liquid with a characteristic stench.^{[1][2]} The accurate determination of its physical properties, such as boiling and melting points, is crucial for its application in various chemical syntheses and research contexts.

Below is a summary of the experimentally determined boiling and melting points for **dibutyl sulfide** from various sources.

Physical Property	Value	Conditions
Boiling Point	188 - 189 °C	at 1013 hPa (760 mm Hg)
182 - 189 °C	at 760.00 mm Hg	
Melting Point	-80 °C	Not specified
-76.7 °C	Not specified	
-76 °C	(lit.)	

Note: "(lit.)" indicates a value taken from scientific literature.^[2]^[3]^[4]

Experimental Protocols for Determination of Physical Properties

The following sections describe the standard laboratory procedures for determining the boiling and melting points of a chemical substance like **dibutyl sulfide**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For a pure substance, the boiling point is a characteristic physical constant. Common methods for its determination include distillation and the Thiele tube method.

1. Distillation Method:

This method is suitable when a sufficient quantity of the sample is available (typically > 5 mL).

- **Apparatus Setup:** A simple distillation apparatus is assembled, consisting of a distilling flask, a condenser, a receiving flask, and a thermometer. The thermometer bulb should be positioned just below the side arm of the distilling flask to accurately measure the temperature of the vapor as it passes into the condenser.
- **Procedure:**
 - The liquid sample (**dibutyl sulfide**) is placed in the distilling flask along with a few boiling chips or a magnetic stir bar to ensure smooth boiling.
 - The apparatus is heated gently.
 - As the liquid boils, the vapor rises, and its temperature is recorded by the thermometer.
 - The temperature should remain constant during the distillation of a pure substance; this constant temperature is the boiling point.
 - The barometric pressure should be recorded as the boiling point is pressure-dependent.

2. Thiele Tube Method (Micro Method):

This method is ideal when only a small amount of the sample is available.

- **Apparatus Setup:** A Thiele tube, which is a glass tube designed to contain a heating oil and facilitate uniform heating by convection currents. A small test tube containing the sample, a thermometer, and an inverted capillary tube are also required.
- **Procedure:**
 - A few milliliters of the liquid sample are placed in the small test tube.
 - A capillary tube, sealed at one end, is inverted and placed inside the test tube with the sample.
 - The test tube assembly is attached to a thermometer and immersed in the Thiele tube containing a high-boiling point oil.
 - The side arm of the Thiele tube is heated gently.
 - As the temperature rises, air trapped in the capillary tube will be expelled, followed by a steady stream of bubbles from the sample vapor as it reaches its boiling point.
 - Heating is then discontinued.
 - The temperature at which the liquid just begins to be drawn back into the capillary tube upon cooling is recorded as the boiling point.

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The presence of impurities typically lowers and broadens the melting point range. Since **dibutyl sulfide** has a very low melting point (-80 to -76 °C), specialized low-temperature apparatus is required. The general principle, however, remains the same as for solids at room temperature and is often determined using a capillary method.

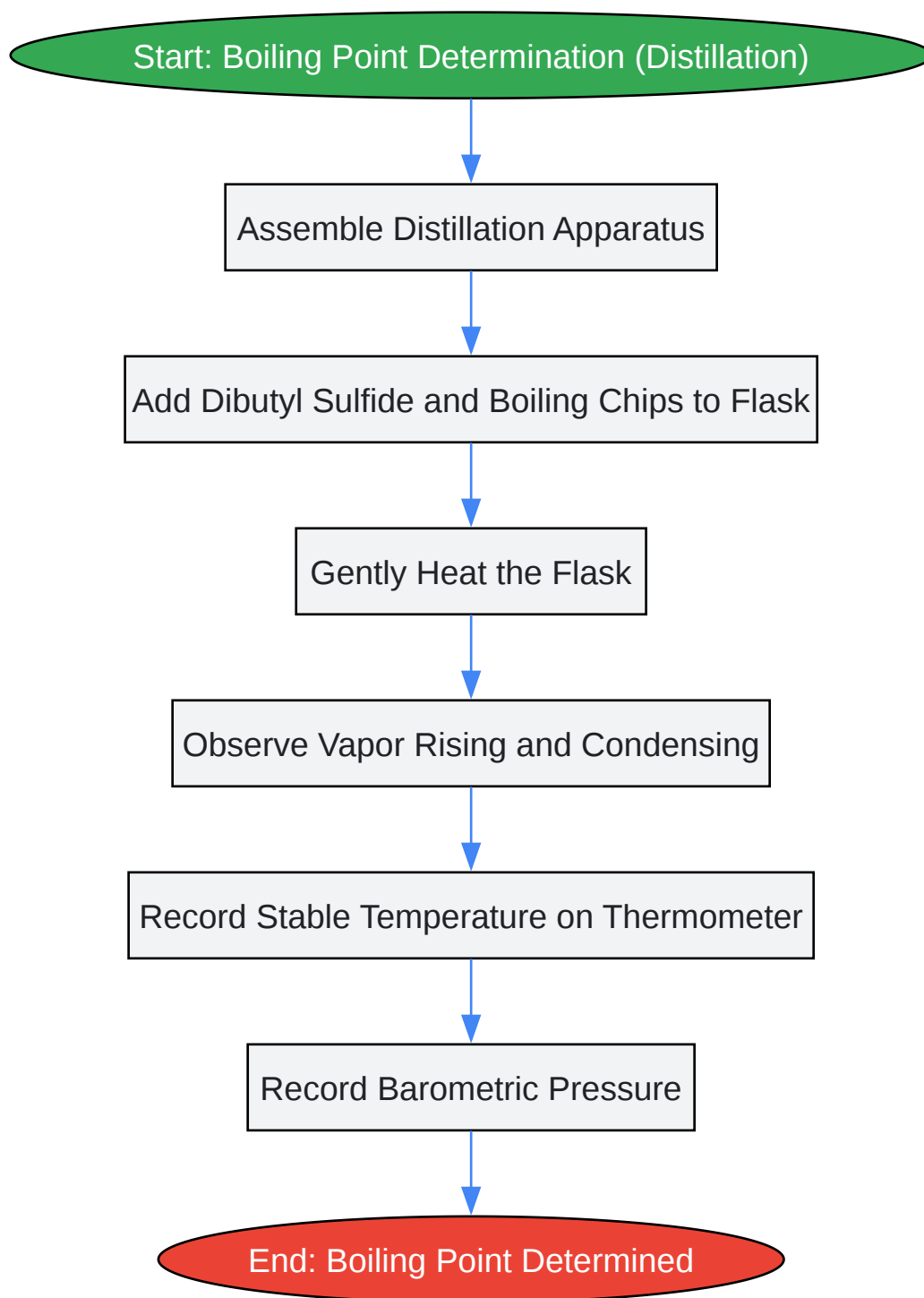
1. Capillary Method:

- **Sample Preparation:** A small amount of the solidified sample (frozen using a suitable cooling bath, e.g., dry ice/acetone) is finely powdered and packed into a capillary tube.

- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heating/cooling block and a thermometer or a digital temperature probe. For sub-zero melting points, a cryostat or a specially designed low-temperature melting point apparatus would be used.
- **Procedure:**
 - The apparatus is cooled to a temperature well below the expected melting point.
 - The temperature is then raised slowly, typically at a rate of 1-2 °C per minute, as the expected melting point is approached.
 - The temperature at which the first drop of liquid is observed is recorded as the beginning of the melting range.
 - The temperature at which the last crystal of the solid melts is recorded as the end of the melting range.

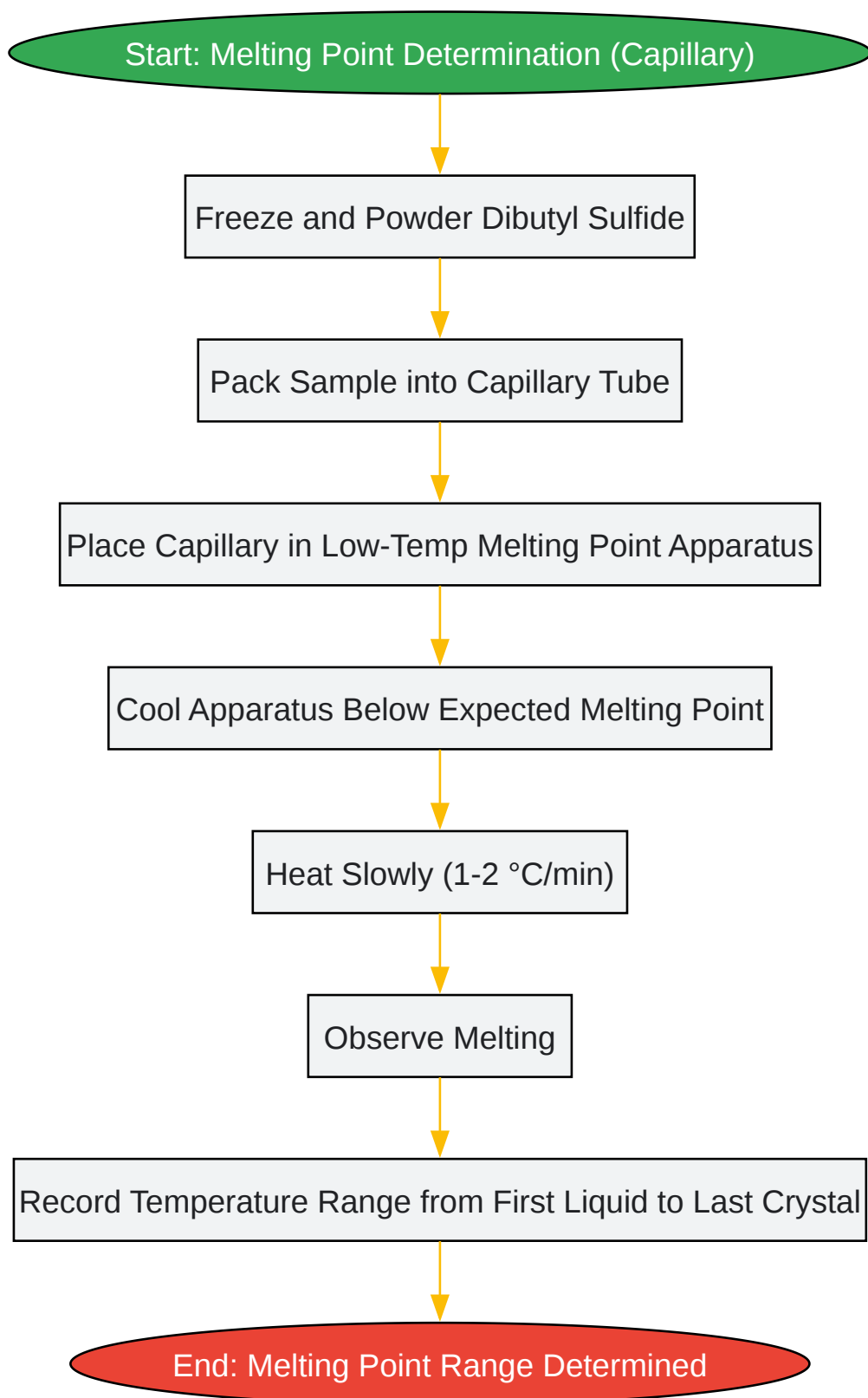
Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for Boiling Point Determination by Distillation.



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Caption: Workflow for Melting Point Determination by Capillary Method.

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